

An In-depth Technical Guide to the Safe Handling of trans-3-Hydroxycyclopentanecarbonitrile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	<i>trans-3-Hydroxycyclopentanecarbonitrile</i>
CAS No.:	952616-17-0
Cat. No.:	B2781260

[Get Quote](#)

This guide provides a comprehensive analysis of the safety data for **trans-3-Hydroxycyclopentanecarbonitrile**, designed for researchers, scientists, and drug development professionals. Moving beyond a simple recitation of a Safety Data Sheet (SDS), this document synthesizes regulatory data with practical, field-proven insights to ensure a robust culture of safety in the laboratory. We will deconstruct the compound's hazard profile, establish a logical workflow for risk assessment and mitigation, and provide actionable protocols for safe handling and emergency response.

Section 1: Chemical Identity and Physicochemical Properties

trans-3-Hydroxycyclopentanecarbonitrile is an organic compound featuring both a hydroxyl (-OH) and a nitrile (-C≡N) functional group on a cyclopentane ring.^[1] This bifunctional nature makes it a valuable intermediate in the synthesis of pharmaceuticals and other complex

organic molecules.[1] Understanding its physical properties is the first step in a thorough risk assessment.

Table 1: Physicochemical Properties of **trans-3-Hydroxycyclopentanecarbonitrile** and Related Compounds

Property	Value	Source
Chemical Formula	C ₆ H ₉ NO	[2]
Molecular Weight	111.14 g/mol	[2][3]
CAS Number	68455-39-0 (trans isomer)	[2]
Appearance	Colorless to Yellow Liquid	
Storage Temperature	2-8°C, under inert atmosphere	

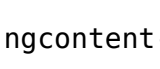
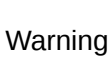
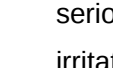
Note: Specific data such as boiling point, flash point, and solubility for the trans-isomer are not readily available in the aggregated search results. In such cases, it is prudent to handle the compound as having properties similar to related structures, such as being a combustible liquid with potential volatility.

Section 2: GHS Hazard Profile: A Deconstructed Analysis

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a universal framework for communicating hazard information.[4] For **trans-3-Hydroxycyclopentanecarbonitrile**, the hazard profile is derived from its chemical structure and data from similar compounds.

The primary toxicological concern with any nitrile compound is its potential to release cyanide (CN⁻) in the body.[5] Cyanide is a potent chemical asphyxiant that inhibits cellular respiration, leading to rapid and potentially fatal consequences.[5][6] The heart and central nervous system are particularly vulnerable to this disruption of oxygen utilization.[6]

Table 2: GHS Hazard Classification for **trans-3-Hydroxycyclopentanecarbonitrile**

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Rationale and Causality
Acute Toxicity, Oral		Danger	H301: Toxic if swallowed	Based on data for similar nitrile compounds, ingestion can lead to the metabolic release of cyanide, causing systemic toxicity. [7]
Skin Corrosion/Irritation		Warning	H315: Causes skin irritation	The compound can cause local irritation upon contact with the skin. [7][8]
Serious Eye Damage/Irritation		Warning	H319: Causes serious eye irritation	Direct contact with the eyes is expected to cause significant irritation. [7][8]

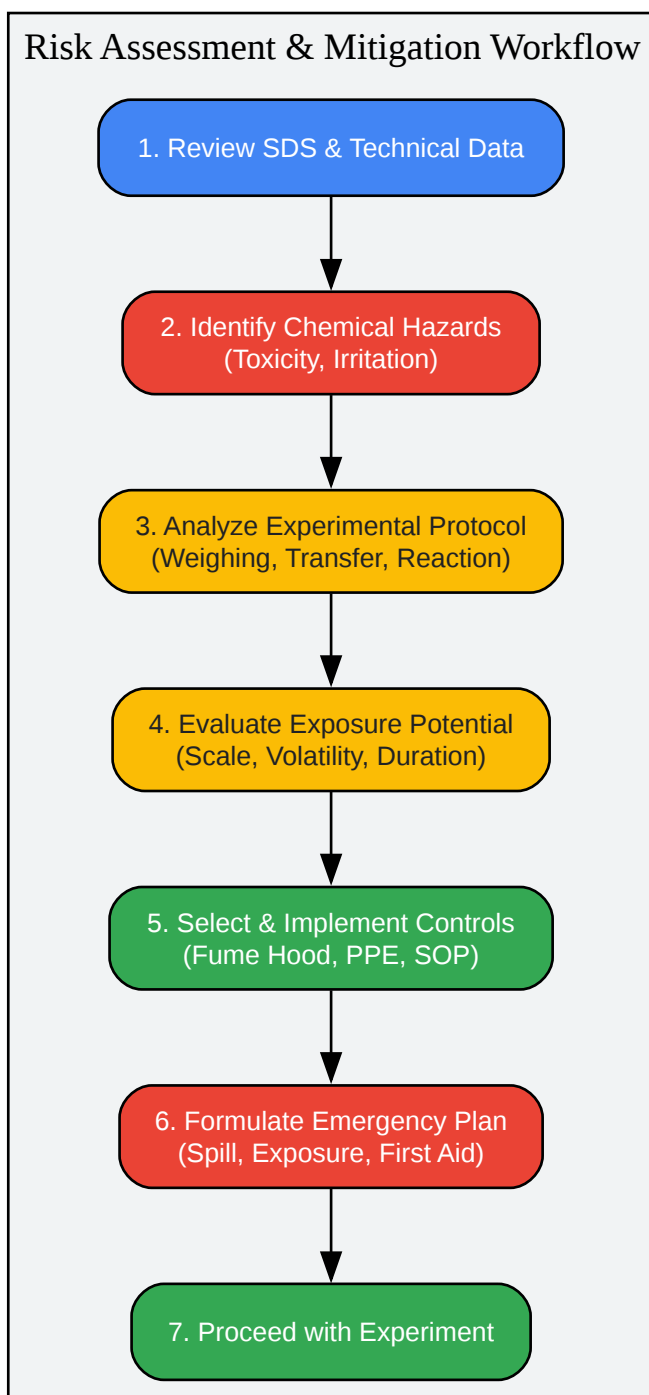
This table is a composite based on classifications for the compound and related nitrile structures. Always refer to the specific SDS provided by the manufacturer for the most accurate information. [9]

Section 3: Risk Assessment and Mitigation Workflow

A proactive approach to safety is paramount. Before any experiment, a thorough risk assessment must be conducted. This process is not merely a bureaucratic step but a critical scientific exercise in foresight and control.

Step-by-Step Risk Assessment Protocol:

- Review the SDS: Obtain and read the most current SDS for the specific batch of **trans-3-Hydroxycyclopentanecarbonitrile** you are using.^[9]
- Identify Hazards: Based on the SDS and this guide, list all potential hazards (e.g., acute oral toxicity, skin/eye irritation).
- Evaluate the Procedure: Analyze your experimental protocol. Identify steps where exposure could occur: weighing, transferring, heating, or post-reaction workup. Consider the scale of the reaction.
- Assess Exposure Potential: Determine the likelihood and potential severity of exposure for each step. Are you working with milligrams or grams? Is the process open to the atmosphere or in a closed system?
- Implement Control Measures: Select appropriate controls based on the hierarchy of controls (see diagram below). This includes engineering controls, administrative controls, and Personal Protective Equipment (PPE).
- Plan for Emergencies: Know the location of safety showers, eyewash stations, and first aid kits. Ensure an emergency response plan is in place for spills or personnel exposure.
- Document: Record the risk assessment. This document is vital for training new personnel and for procedural review.





[Click to download full resolution via product page](#)

Caption: Decision tree for selecting appropriate Personal Protective Equipment (PPE).

Storage and Housekeeping:

- **Storage:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, as recommended at 2-8°C. It should be stored away from incompatible materials, particularly strong acids and oxidizing agents, which could react to form highly toxic hydrogen cyanide gas. [10]* **Designated Area:** Establish a designated area within the lab specifically for working with this and other highly toxic compounds. [10]* **Working Alone:** Never work with cyanide-containing compounds alone or after normal working hours. [9][10]

Section 5: Emergency Response Protocols

Rapid and correct response during an emergency can be life-saving. All personnel must be trained on these procedures.

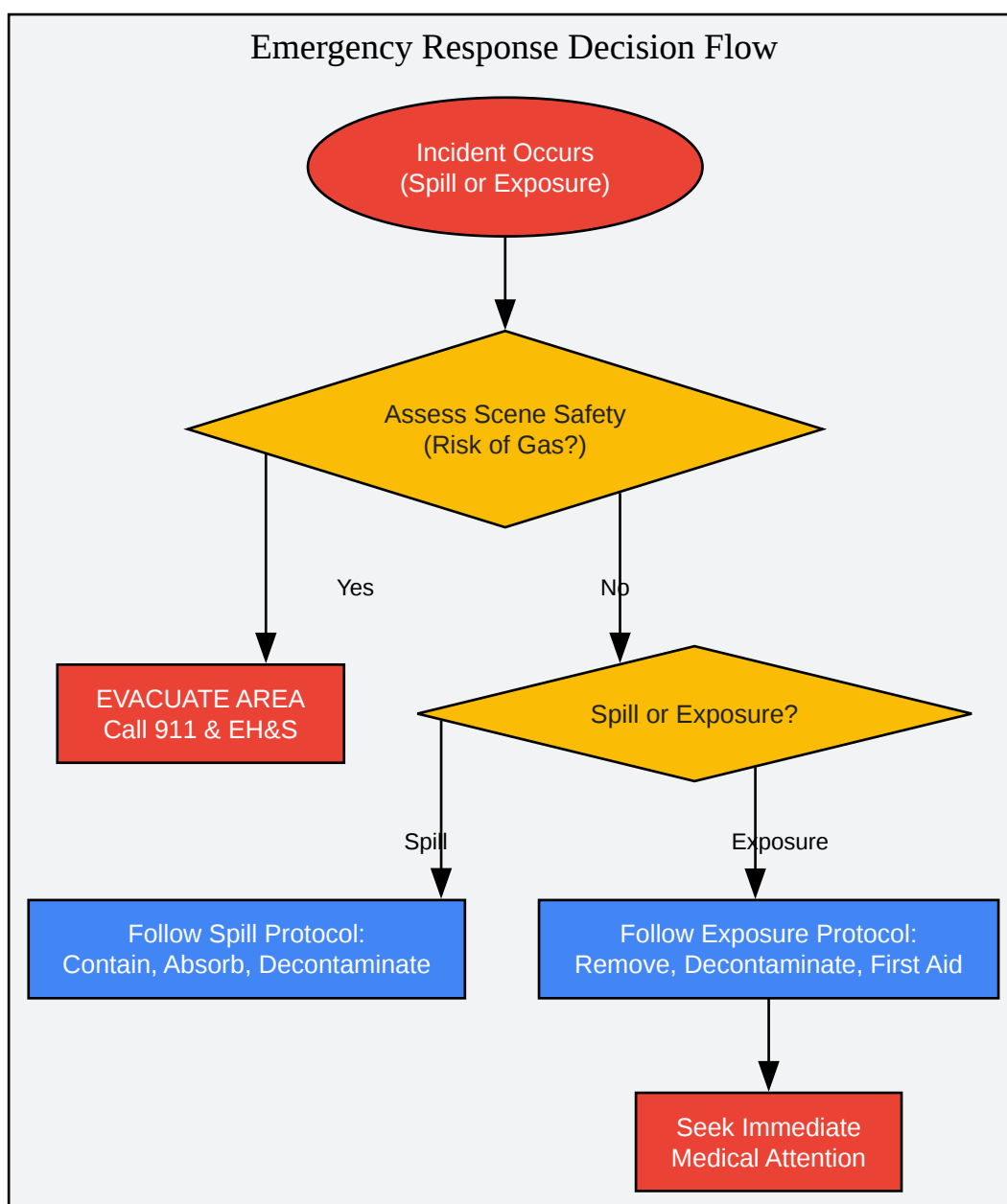
Personnel Exposure:

- **Scene Safety:** Ensure the area is safe to enter. If hydrogen cyanide gas may have been released, evacuate the area immediately and call emergency services. [6][10]2. **Remove from Exposure:** Immediately remove the affected person from the contaminated area to fresh air. [10][11]3. **Call for Medical Help:** Call emergency services (e.g., 911) immediately and inform them of a potential cyanide exposure. [10]Have the SDS available for the emergency responders. [10]4. **Skin Contact:** Remove all contaminated clothing immediately. [6][10]

[11]Wash the affected skin area thoroughly with soap and copious amounts of water for at least 15 minutes in a safety shower. [6][10]5. Eye Contact: Immediately flush the eyes with water for at least 15 minutes at an emergency eyewash station, holding the eyelids open. [10][12]6. Inhalation: If the person is having difficulty breathing, trained personnel should administer 100% oxygen. [6][11]If breathing has stopped, begin cardiopulmonary resuscitation (CPR) using a bag-valve-mask or other barrier device; do not perform mouth-to-mouth resuscitation. [6][11]7. Ingestion: Do NOT induce vomiting. [12]If the person is conscious, rinse their mouth with water. [12]Never give anything by mouth to an unconscious person. [12]

Spills:

- Evacuate: Evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: For small spills, absorb the liquid with an inert material (e.g., vermiculite, sand) and place it in a sealed, labeled container for hazardous waste disposal. [13]4. Decontaminate: Clean the spill area thoroughly.
- Large Spills: For large spills, especially outside of a fume hood, evacuate the entire laboratory, close the doors, and call emergency services and the institutional environmental health and safety (EH&S) office. [10]



[Click to download full resolution via product page](#)

Caption: A simplified decision-making flowchart for emergency incidents.

References

- Information on Cyanide Compounds. Stanford Environmental Health & Safety. [\[Link\]](#)
- Safe Handling Practices for Laboratory Chemicals. GZ Industrial Supplies. [\[Link\]](#)

- Fact Sheet: Disposable Nitrile Gloves in Chemical Labs. Princeton University Environmental Health & Safety. [\[Link\]](#)
- Cyanide poisoning recommendations on first aid treatment for employers and first aiders. Health and Safety Executive and National Poisons Information Service. [\[Link\]](#)
- First aid for cyanide exposure - OHS Information Sheet. Monash University. [\[Link\]](#)
- Working with Chemicals - Prudent Practices in the Laboratory. National Center for Biotechnology Information (NCBI) Bookshelf. [\[Link\]](#)
- Cyanide Toxicity Treatment & Management. Medscape Reference. [\[Link\]](#)
- Cyanide | Chemical Emergencies. Centers for Disease Control and Prevention (CDC). [\[Link\]](#)
- Are Nitrile Gloves Chemical Resistant? SafetyCulture. [\[Link\]](#)
- Safety Data Sheet - Styrene Monomer. NOVA Chemicals. [\[Link\]](#)
- Latex vs Nitrile for Chemical Handling | 2026 Guide. Gloves.com. [\[Link\]](#)
- 1-Hydroxycyclopentanecarbonitrile | C₆H₉NO. PubChem - NIH. [\[Link\]](#)
- 3-Cyclopentyl-3-hydroxypropanenitrile | C₈H₁₃NO. PubChem - NIH. [\[Link\]](#)
- 3-Methylcyclopentane-1-carbonitrile | C₇H₁₁N. PubChem - NIH. [\[Link\]](#)
- GHS Classification (Rev.11, 2025) Summary. PubChem - NIH. [\[Link\]](#)
- trans-3-Pentenenitrile | C₅H₇N. PubChem - NIH. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 5117-85-1: 1-Hydroxycyclopentanecarbonitrile [[cymitquimica.com](https://www.cymitquimica.com)]
- 2. chemscene.com [chemscene.com]
- 3. 1-Hydroxycyclopentanecarbonitrile | C₆H₉NO | CID 199855 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. GHS Classification Summary - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. trans-3-Pentenitrile | C₅H₇N | CID 5324707 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. monash.edu [monash.edu]
- 7. 3-Methylcyclopentane-1-carbonitrile | C₇H₁₁N | CID 13695806 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 3-Cyclopentyl-3-hydroxypropanenitrile | C₈H₁₃NO | CID 70370525 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. gz-supplies.com [gz-supplies.com]
- 10. Information on Cyanide Compounds – Stanford Environmental Health & Safety [ehs.stanford.edu]
- 11. npis.org [npis.org]
- 12. chemicalbook.com [chemicalbook.com]
- 13. hkw1615e5-pic43.websiteonline.cn [hkw1615e5-pic43.websiteonline.cn]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of trans-3-Hydroxycyclopentanecarbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2781260/docs#an-in-depth-technical-guide-to-the-safe-handling-of-trans-3-hydroxycyclopentanecarbonitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)